

A Comprehensive Review of Cinnamyl Isobutyrate: Synthesis, Biological Activity, and Experimental Protocols

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Compound of Interest

Compound Name: Cinnamyl isobutyrate

Cat. No.: B085773

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Introduction

Cinnamyl isobutyrate is an organic compound belonging to the class of styrenes, characterized by an ethenylbenzene moiety.^[1] It is a colorless to pale yellow liquid with a sweet, balsamic, and fruity odor reminiscent of apple and banana.^{[2][3]} This aromatic compound is found naturally in the essential oil of cinnamon bark and is also synthesized for use as a flavoring agent in foods, particularly in baked goods and candy, and as a fragrance ingredient in various personal care products.^{[2][4]} Beyond its sensory properties, recent research has highlighted the potential biological activities of **cinnamyl isobutyrate**, particularly in the context of metabolic health, making it a molecule of interest for further scientific investigation.

This technical guide provides a comprehensive review of the existing literature on **cinnamyl isobutyrate**, with a focus on its synthesis, biological effects, and the experimental methodologies used to elucidate its properties. Quantitative data from various studies are summarized in structured tables, and key experimental protocols are detailed to facilitate reproducibility. Additionally, signaling pathways and experimental workflows are visualized using Graphviz diagrams to provide a clear conceptual framework for the presented information.

Physicochemical Properties

Cinnamyl isobutyrate is characterized by the following physicochemical properties:

Property	Value	Reference
Molecular Formula	C13H16O2	[5]
Molecular Weight	204.26 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, balsamic, fruity	[2]
Boiling Point	295-297 °C at 760 mmHg	[6]
Density	1.006-1.009 g/mL at 25 °C	[6]
Refractive Index	1.523-1.528 at 20 °C	[6]
Solubility	Insoluble in water; soluble in alcohol and oils	[2][6]
logP (o/w)	3.504 (estimated)	[6]

Synthesis of Cinnamyl Isobutyrate

The primary method for the synthesis of **cinnamyl isobutyrate** is through the esterification of cinnamyl alcohol with isobutyric acid.[2] This can be achieved through both chemical and enzymatic methods.

Chemical Synthesis: Fischer-Speier Esterification

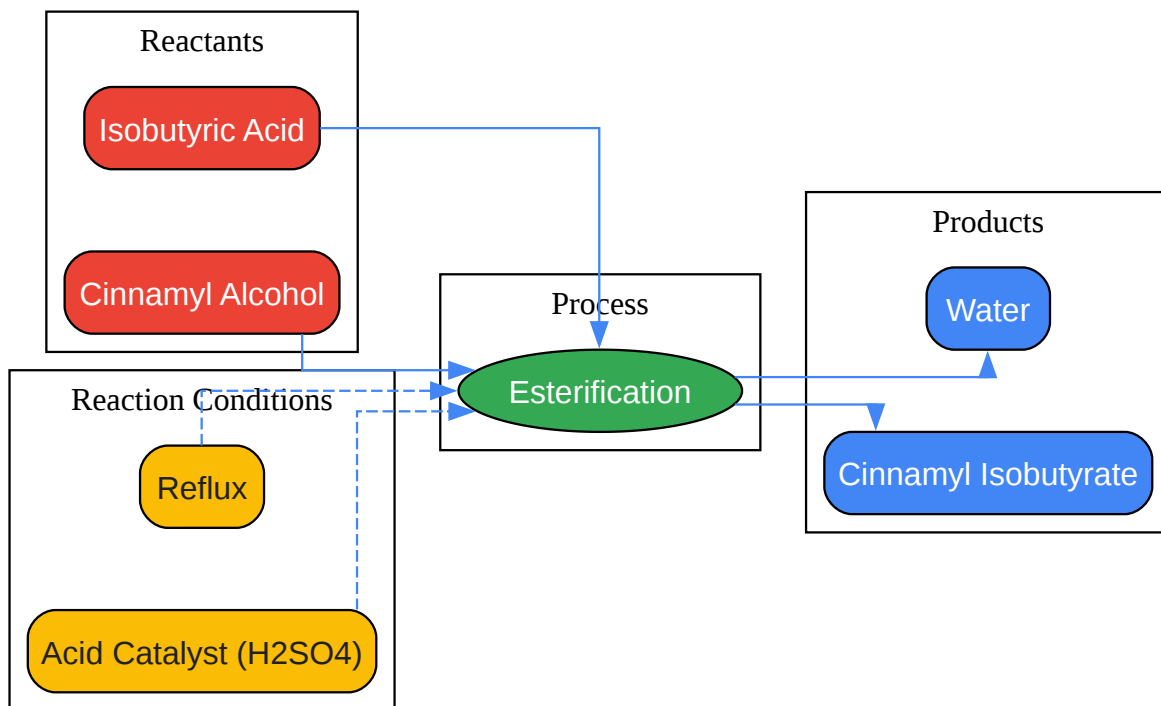
A common method for the synthesis of esters like **cinnamyl isobutyrate** is the Fischer-Speier esterification, which involves the acid-catalyzed reaction between a carboxylic acid and an alcohol.

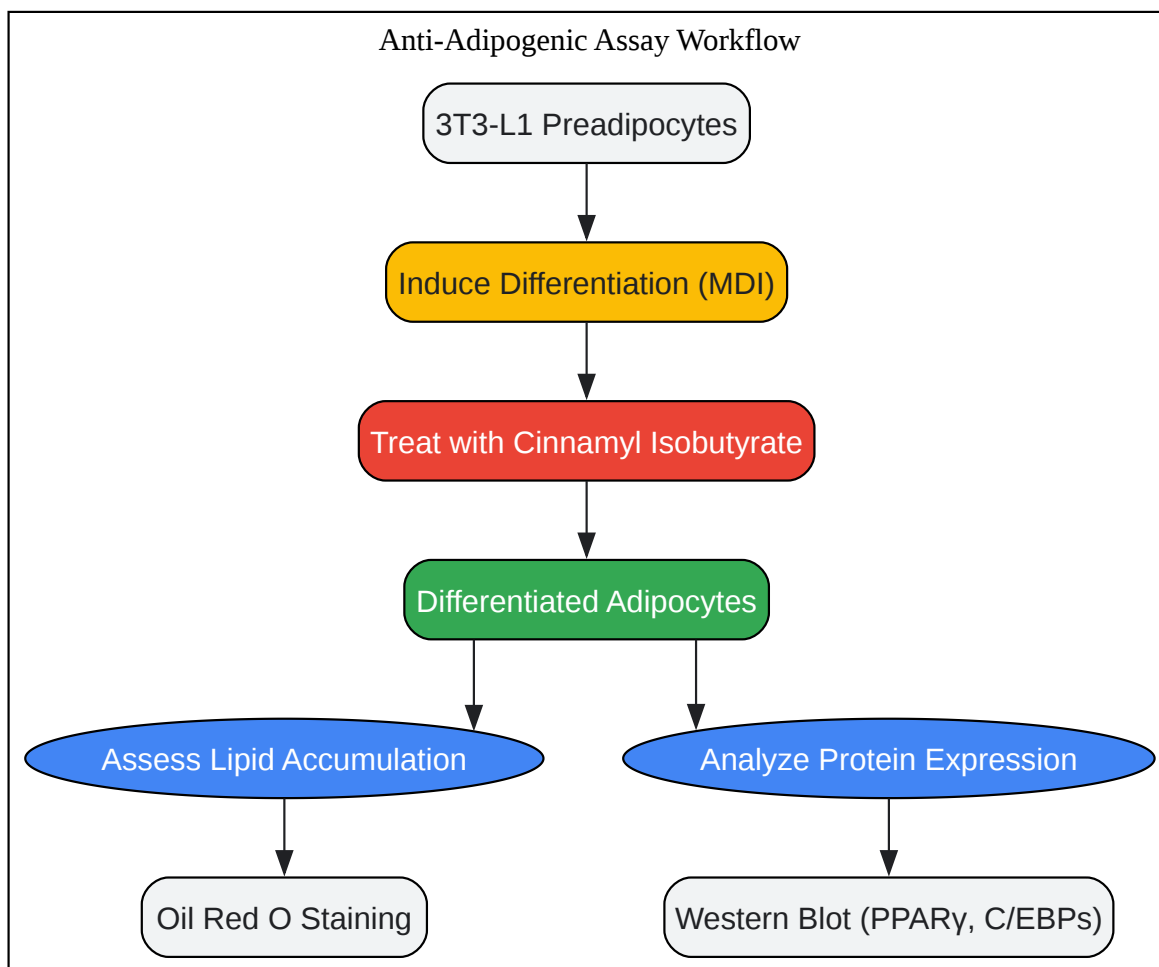
Experimental Protocol:

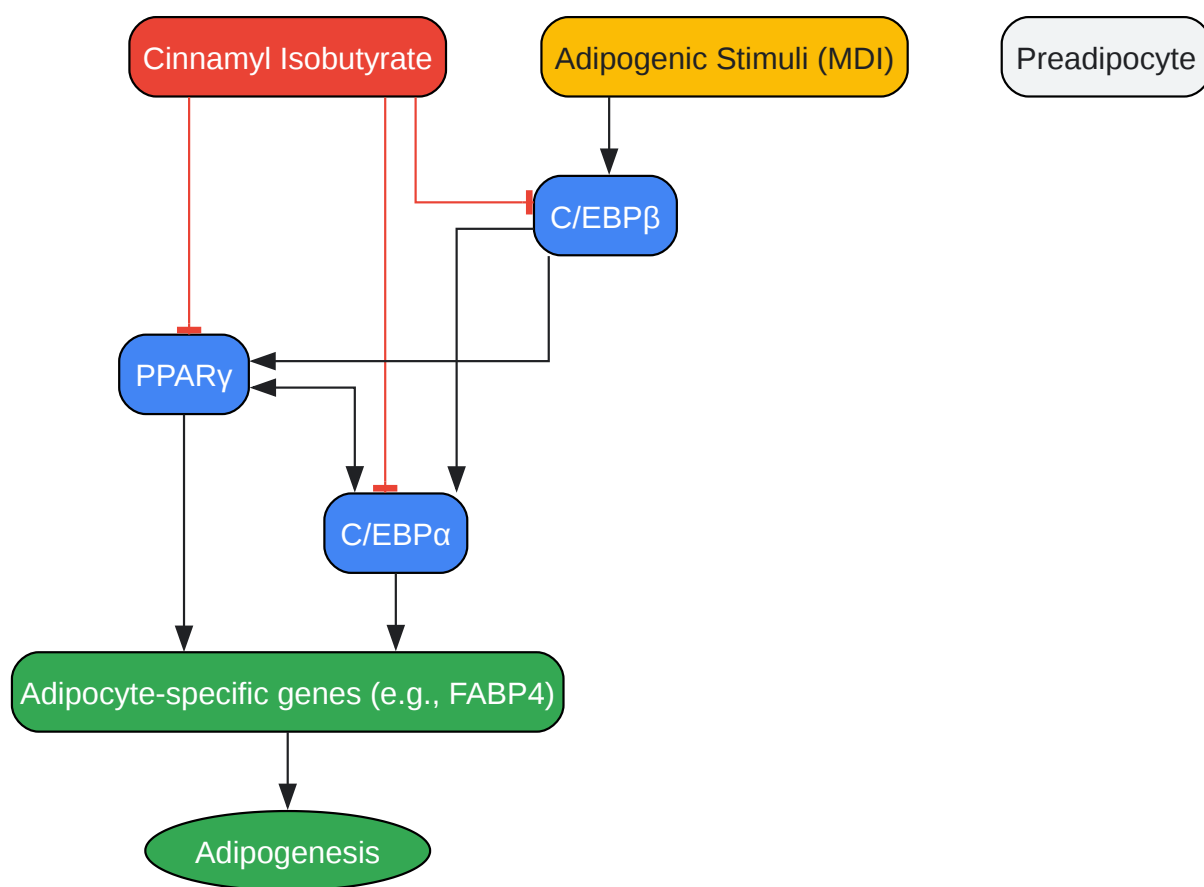
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine cinnamyl alcohol and a molar excess of isobutyric acid. A strong acid

catalyst, such as concentrated sulfuric acid or p-toluenesulfonic acid, is added in a catalytic amount.[7][8][9]

- **Reaction Conditions:** The reaction mixture is heated to reflux with constant stirring. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC). [7][10] To drive the equilibrium towards the product, one of the reactants (typically the less expensive one, in this case, isobutyric acid) is used in excess, or the water formed during the reaction is removed using a Dean-Stark apparatus.[8][9]
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled to room temperature. The excess acid is neutralized by washing with a saturated sodium bicarbonate solution. The organic layer is then washed with water and brine, dried over an anhydrous salt like sodium sulfate, and filtered. The crude **cinnamyl isobutyrate** is then purified by vacuum distillation to obtain the final product.[7]







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References

- 1. Human Metabolome Database: Showing metabocard for Cinnamyl isobutyrate (HMDB0041317) [hmdb.ca]
- 2. CINNAMYL ISOBUTYRATE | 103-59-3 [m.chemicalbook.com]

- 3. bocsci.com [bocsci.com]
- 4. researchgate.net [researchgate.net]
- 5. Cinnamyl isobutyrate | C13H16O2 | CID 5355851 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cinnamyl isobutyrate [thegoodscentcompany.com]
- 7. community.wvu.edu [community.wvu.edu]
- 8. Fischer Esterification-Typical Procedures - operachem [operachem.com]
- 9. athabascau.ca [athabascau.ca]
- 10. researchgate.net [researchgate.net]
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